

Physical and chemical properties of 3-Eudesmene-1 β ,11-diol

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Compound of Interest

Compound Name: 3-Eudesmene-1 β ,11-diol

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In-Depth Technical Guide: 3-Eudesmene-1 β ,11-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of the sesquiterpenoid 3-Eudesmene-1 β ,11-diol. The information is compiled from publicly available scientific literature and chemical databases, with a focus on providing researchers with the data and methodologies necessary for future studies.

Chemical and Physical Properties

3-Eudesmene-1 β ,11-diol is a naturally occurring eudesmane-type sesquiterpenoid. First isolated from the leaves of *Cryptomeria japonica*, its structure has been elucidated through extensive spectroscopic analysis.

Table 1: Physical and Chemical Properties of 3-Eudesmene-1 β ,11-diol

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O ₂	PubChem[1]
Molecular Weight	238.37 g/mol	PubChem[1]
CAS Number	658062-22-7	Pharmaffiliates
Appearance	Colorless needles	Journal of Natural Products, 2009
Melting Point	153-154 °C	Journal of Natural Products, 2009
Optical Rotation	[α] _D ²⁵ +20.5 (c 0.1, CHCl ₃)	Journal of Natural Products, 2009
Boiling Point	Data not available	
Solubility	Data not available	
XLogP3-AA	2.2	PubChem[1]

Spectroscopic Data

The structural elucidation of 3-Eudesmene-1β,11-diol was primarily achieved through one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS).

Table 2: ¹H NMR Spectroscopic Data for 3-Eudesmene-1β,11-diol (500 MHz, CDCl₃)

Position	δH (ppm)	Multiplicity	J (Hz)
1	3.59	m	
2	1.85	m	
3	5.39	br s	
5	2.03	m	
6 α	1.45	m	
6 β	1.62	m	
7	1.25	m	
8 α	1.55	m	
8 β	1.75	m	
9 α	1.38	m	
9 β	1.95	m	
12	1.22	s	
13	1.22	s	
14	1.68	s	
15	0.81	s	

Data sourced from the Journal of Natural Products, 2009.

Table 3: ^{13}C NMR Spectroscopic Data for 3-Eudesmene-1 β ,11-diol (125 MHz, $CDCl_3$)

Position	δC (ppm)
1	78.1
2	31.5
3	121.3
4	141.2
5	50.1
6	24.1
7	49.8
8	22.8
9	41.5
10	38.9
11	72.9
12	27.2
13	27.2
14	23.5
15	16.2

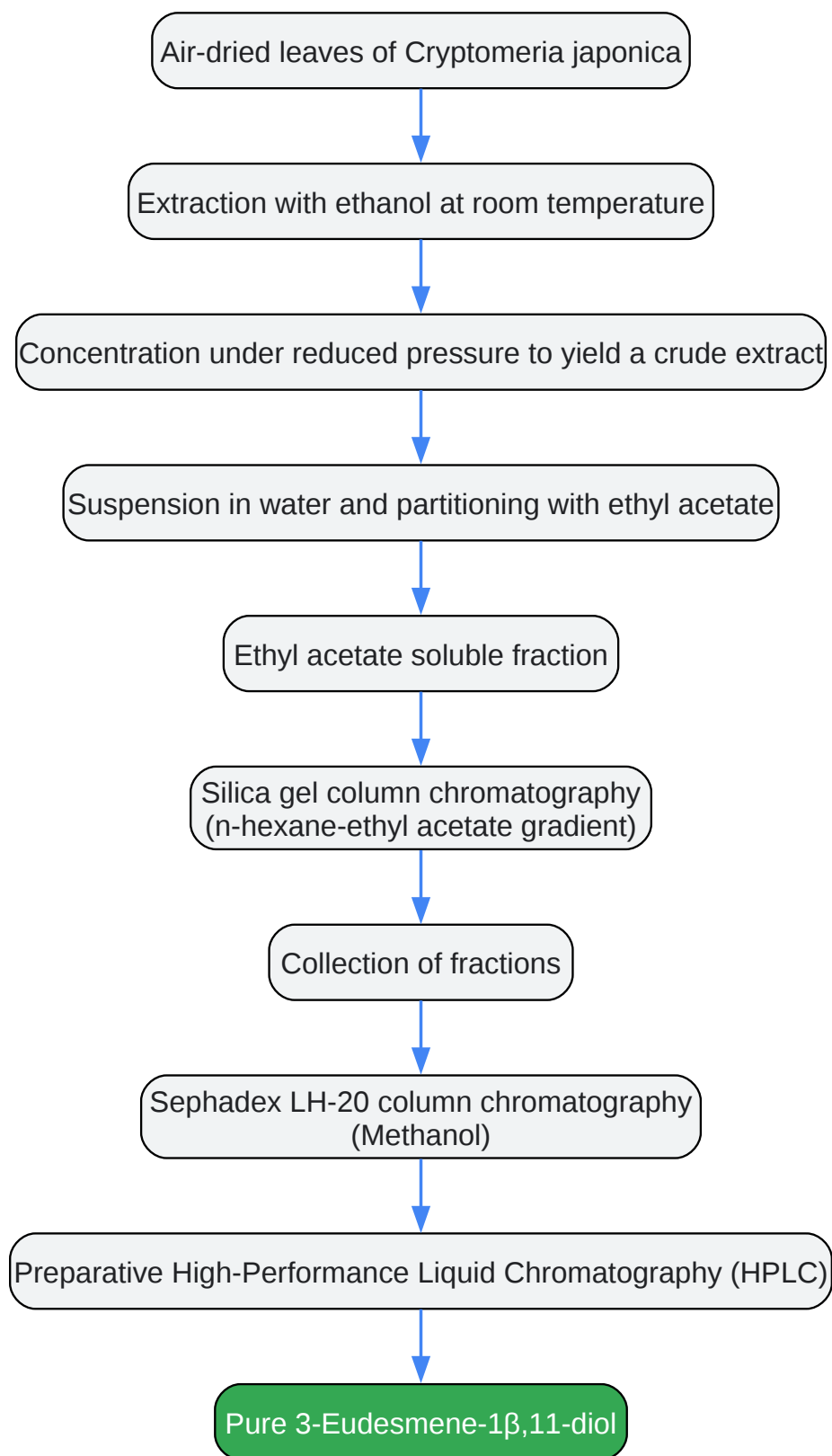
Data sourced from the Journal of Natural Products, 2009.

Mass Spectrometry: The high-resolution electron impact mass spectrum (HREIMS) of 3-Eudesmene-1 β ,11-diol showed a molecular ion peak $[M]^+$ at m/z 238.1933, consistent with the molecular formula $C_{15}H_{26}O_2$.

Experimental Protocols

The following is a detailed methodology for the isolation of 3-Eudesmene-1 β ,11-diol from *Cryptomeria japonica* leaves, as described in the scientific literature.

Isolation of 3-Eudesmene-1 β ,11-diol from *Cryptomeria japonica*



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Isolation workflow for 3-Eudesmene-1 β ,11-diol.

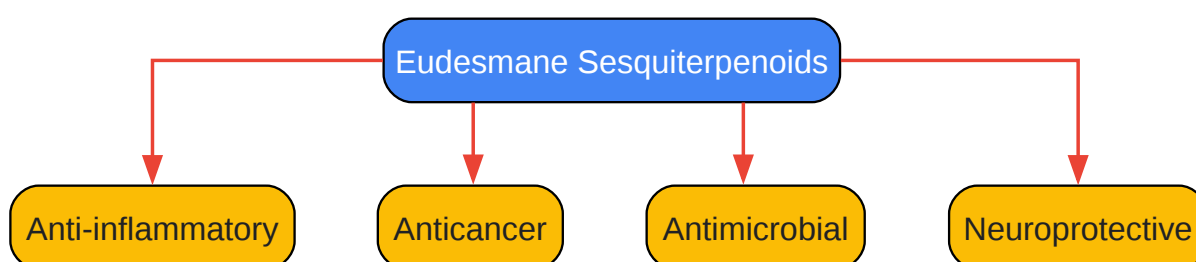
Detailed Steps:

- **Extraction:** Air-dried leaves of *Cryptomeria japonica* are extracted with ethanol at room temperature.
- **Concentration:** The ethanol extract is concentrated under reduced pressure to obtain a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned with ethyl acetate. The ethyl acetate soluble fraction is collected.
- **Initial Chromatographic Separation:** The ethyl acetate fraction is subjected to column chromatography on a silica gel column, eluting with a gradient of n-hexane and ethyl acetate.
- **Fraction Collection and Further Separation:** Fractions containing compounds of interest are further purified by chromatography on a Sephadex LH-20 column using methanol as the eluent.
- **Final Purification:** The final purification is achieved by preparative High-Performance Liquid Chromatography (HPLC) to yield pure 3-Eudesmene-1 β ,11-diol.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies on the biological activities of 3-Eudesmene-1 β ,11-diol. However, the broader class of eudesmane sesquiterpenoids, to which this compound belongs, is known to exhibit a wide range of pharmacological effects.

General Biological Activities of Eudesmane Sesquiterpenoids:



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Reported biological activities of eudesmane sesquiterpenoids.

Given the established bioactivities of this class of compounds, 3-Eudesmene-1 β ,11-diol represents a promising candidate for further investigation in drug discovery and development. Future research should focus on screening this compound for various biological activities to elucidate its therapeutic potential. As no specific biological activities have been reported, there is no information on any associated signaling pathways.

Conclusion

3-Eudesmene-1 β ,11-diol is a well-characterized sesquiterpenoid with its physical and chemical properties established. The detailed spectroscopic and isolation data provided in this guide serve as a valuable resource for researchers. The known biological activities of the eudesmane class of compounds suggest that 3-Eudesmene-1 β ,11-diol warrants further investigation to explore its potential pharmacological applications.

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References

- 1. mdpi.com [mdpi.com]
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